

An In-Depth Technical Guide to 4-Acetamidocinnamic Acid (CAS 7152-04-7)

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Compound of Interest

Compound Name: 3-[4-(Acetylamino)phenyl]acrylic acid

CAS No.: 7152-04-7

Cat. No.: B1277011

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For Researchers, Scientists, and Drug Development Professionals

Foreword

Welcome to this comprehensive technical guide on 4-Acetamidocinnamic acid (CAS 7152-04-7). As a senior application scientist, my goal is to provide you with not just a collection of data, but a synthesized understanding of this compound's properties, structure, and potential, grounded in scientific literature and practical insights. This guide is designed to be a valuable resource for those in research and drug development, offering a deep dive into the core characteristics of this versatile chemical building block. We will explore its synthesis, analytical profile, and its emerging role as a scaffold in the synthesis of peptides and other bioactive molecules. The information presented here is curated to be accurate, reliable, and directly applicable to your work.

Molecular Structure and Chemical Identity

4-Acetamidocinnamic acid, with the CAS number 7152-04-7, is a derivative of cinnamic acid.^[1]^[2]^[3]^[4] Its structure is characterized by a benzene ring substituted with an acetamido group at

the para (4-position) and a propenoic acid group. The molecule exists predominantly in the trans configuration due to the steric hindrance of the phenyl and carboxylic acid groups.[3][5]

The IUPAC name for this compound is (2E)-3-(4-acetamidophenyl)prop-2-enoic acid.[3] Its chemical formula is C₁₁H₁₁NO₃, and it has a molecular weight of 205.21 g/mol .[2][4]

Caption: 2D structure of 4-Acetamidocinnamic acid.

Physicochemical and Spectroscopic Properties

A summary of the key physicochemical properties of 4-Acetamidocinnamic acid is provided in the table below. These properties are crucial for understanding its behavior in various solvents and reaction conditions.

Property	Value	Source
Molecular Formula	C ₁₁ H ₁₁ NO ₃	[2][4]
Molecular Weight	205.21 g/mol	[2][4]
Melting Point	269-271 °C	[1][4]
Appearance	Yellow solid	[6]
Solubility	Soluble in methanol.[7]	[7]
CAS Number	7152-04-7	[1][2][3][4]
IUPAC Name	(2E)-3-(4-acetamidophenyl)prop-2-enoic acid	[3]
SMILES	<chem>CC(=O)Nc1ccc(/C=C/C(=O)O)cc1</chem>	[2]
InChI Key	WGMFHSADKZJPGR-QPJXVBHSA-N	[3]

Spectroscopic Data

The structural elucidation of 4-Acetamidocinnamic acid relies on various spectroscopic techniques. While a comprehensive dataset for this specific isomer is not readily available in all databases, data from closely related analogs and co-crystals provide valuable insights.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Proton (^1H) and Carbon-13 (^{13}C) NMR are fundamental for confirming the structure. A study on co-crystals of α -Acetamidocinnamic acid provides representative chemical shifts in CD_3OD :

- ^1H NMR (300 MHz, CD_3OD): δ = 8.85 (br, o-H of coformer), 7.91 (d, m-H of coformer), 7.57 (d, o-H of HACA), 7.48 (s, NH-C-CH of HACA), 7.38 (m, m-H and p-H of HACA), 2.10 (s, CH_3 of HACA).[7]
- $^{13}\text{C}\{^1\text{H}\}$ NMR (75 MHz, CD_3OD): δ = 173.2 (NH-CO), 168.2 (COOH), 158.5 (N-CH-CH-C of coformer), 152.3 (o-C of coformer), 135.5 (HN-C-CH), 135.0 (HN-C-CH-C), 130.9 (o-C), 130.6 (p-C), 129.7 (m-C), 127.2 (HOOC-C), 118.1 (m-C of coformer), 22.5 (CO- CH_3).[7]

Infrared (IR) Spectroscopy: IR spectroscopy is useful for identifying the functional groups present in the molecule. Key vibrational bands are expected for the carboxylic acid, amide, and alkene functionalities.

Mass Spectrometry (MS): Mass spectrometry confirms the molecular weight of the compound. The expected molecular ion peak $[\text{M}]^+$ would be at m/z 205.21.

Synthesis of 4-Acetamidocinnamic Acid

The synthesis of cinnamic acid derivatives can be achieved through various established organic reactions. A common and practical approach for preparing 4-Acetamidocinnamic acid involves the acetylation of 4-aminocinnamic acid. This method is straightforward and generally provides good yields.

A plausible synthetic route is outlined below:



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Caption: A general workflow for the synthesis of 4-Acetamidocinnamic acid.

Detailed Experimental Protocol (Hypothetical)

This protocol is based on standard acetylation procedures for anilines and the known reactivity of related compounds.

- **Dissolution:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, suspend 4-aminocinnamic acid (1 equivalent) in a suitable excess of acetic anhydride (e.g., 5-10 equivalents).
- **Reaction:** Gently heat the mixture with stirring. The reaction progress can be monitored by Thin Layer Chromatography (TLC) until the starting material is consumed.
- **Work-up:** After the reaction is complete, cool the mixture to room temperature and then in an ice bath to precipitate the product.
- **Isolation:** Collect the solid product by vacuum filtration and wash it thoroughly with cold water to remove excess acetic anhydride and acetic acid.
- **Purification:** The crude product can be further purified by recrystallization from a suitable solvent system, such as ethanol/water, to yield pure 4-Acetamidocinnamic acid.

Applications in Research and Drug Development

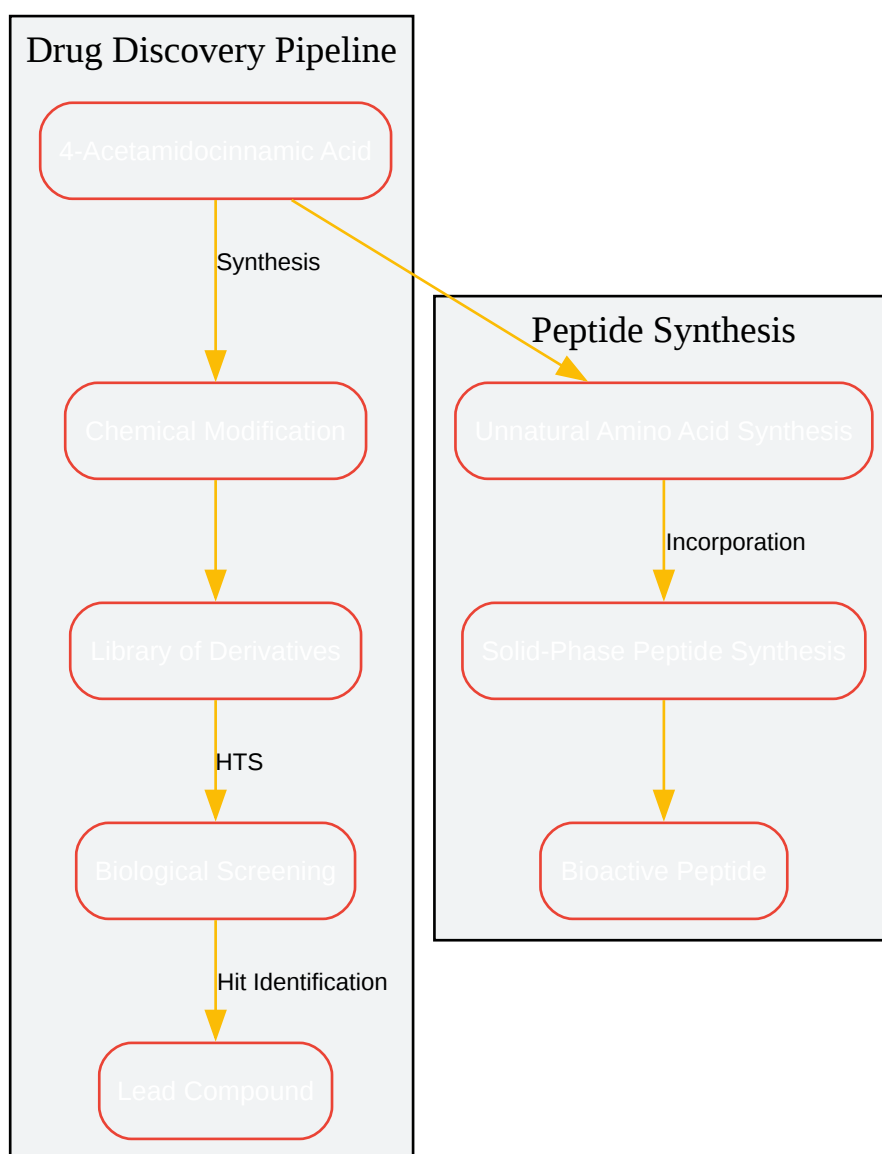
4-Acetamidocinnamic acid serves as a valuable building block in organic synthesis, particularly in the construction of more complex molecules with potential biological activity.^[2] Its bifunctional nature, possessing both a carboxylic acid and an acetamido group, allows for diverse chemical modifications.

Scaffold for Bioactive Molecules

The cinnamic acid scaffold is present in a wide range of naturally occurring and synthetic compounds with diverse pharmacological properties, including antimicrobial, antioxidant, anti-inflammatory, and anticancer activities.^{[8][9]} 4-Acetamidocinnamic acid, as a derivative, provides a platform for creating libraries of compounds for drug discovery. The acetamido group can influence the pharmacokinetic properties of the resulting molecules, such as solubility and metabolic stability.

Intermediate in Peptide Synthesis

The structure of 4-Acetamidocinnamic acid makes it a potential precursor for the synthesis of unnatural amino acids. These can be incorporated into peptides to enhance their stability, modify their conformation, or introduce novel functionalities. The carboxylic acid group can be activated for amide bond formation, a key step in peptide synthesis.[2] The use of such modified amino acids is a common strategy in the development of peptide-based therapeutics.



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Caption: Potential workflows for the application of 4-Acetamidocinnamic acid.

Safety and Handling

Based on available safety data sheets, 4-Acetamidocinnamic acid is irritating to the eyes, respiratory system, and skin.[1][6] Therefore, appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, should be worn when handling this compound. [6] Work should be conducted in a well-ventilated area or a fume hood to avoid inhalation of dust. In case of contact with eyes, rinse immediately with plenty of water and seek medical advice.[1] If spilled, it should be cleaned up in a manner that avoids dust generation.

Conclusion and Future Perspectives

4-Acetamidocinnamic acid (CAS 7152-04-7) is a well-defined chemical entity with a versatile structure that makes it a valuable tool for synthetic chemists, particularly in the fields of medicinal chemistry and drug discovery. Its role as a building block for creating diverse molecular scaffolds and its potential for incorporation into novel peptide structures highlight its significance. While the direct biological activity of 4-Acetamidocinnamic acid itself is not extensively documented, its utility as a synthetic intermediate is clear. Future research will likely focus on the synthesis and biological evaluation of novel compounds derived from this scaffold, potentially leading to the discovery of new therapeutic agents. The continued exploration of its synthetic applications will undoubtedly contribute to the advancement of drug development programs.

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